

# A Technical Guide to International Standards for Phytosanitary Measures (ISPMs)

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## Introduction

International Standards for Phytosanitary Measures (ISPMs) are the foundational pillars of the global effort to protect plant resources from the introduction and spread of pests. Established by the Commission on Phytosanitary Measures (CPM), the governing body of the International Plant Protection Convention ( IPPC), these standards are crucial for safeguarding sustainable agriculture, biodiversity, and facilitating safe international trade.<sup>[1][2][3][4]</sup> Recognized by the World Trade Organization (WTO) under the Agreement on the Application of Sanitary and Phytosanitary Measures (SPS Agreement), ISPMs provide the scientific basis for harmonizing phytosanitary measures worldwide.<sup>[4][5][6]</sup> This guide provides an in-depth technical overview of the core principles of ISPMs, their development, and a detailed look at key standards relevant to research and international trade in plant-based materials.

## The Role of the International Plant Protection Convention (IPPC)

The IPPC is an international treaty that aims to secure coordinated, effective action to prevent and to control the introduction and spread of pests of plants and plant products.<sup>[7]</sup> One of its primary functions is the development and adoption of ISPMs. The standards are drafted by international experts and undergo a rigorous consultation process before being adopted by the CPM.<sup>[4]</sup> While the IPPC encourages the adoption of these standards, they only become legally

binding when contracting parties establish them as requirements in their national legislation.[\[1\]](#)  
[\[2\]](#)

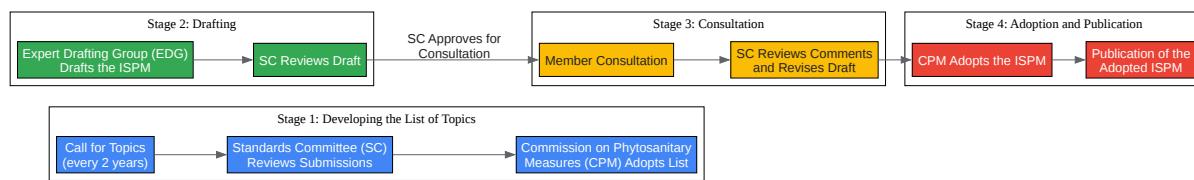
## Categories of ISPMs

ISPMs can be broadly categorized into three types:

- Reference Standards: These provide a foundational framework for phytosanitary systems. A key example is ISPM 5, the "Glossary of phytosanitary terms," which ensures a harmonized and internationally agreed-upon vocabulary.[\[1\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Conceptual Standards: These standards provide guidelines and frameworks for key phytosanitary activities. Examples include ISPM 2 on the framework for pest risk analysis and ISPM 11, which details the process for conducting pest risk analysis for quarantine pests.[\[1\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)
- Specific Standards: These standards provide detailed requirements for specific phytosanitary measures, pests, or commodities. A prominent example is ISPM 15, which regulates wood packaging material in international trade.[\[1\]](#)

## The ISPM Standard-Setting Process

The development of an ISPM follows a transparent and inclusive four-stage process to ensure the standards are scientifically justified and globally applicable.[\[12\]](#)[\[14\]](#)[\[15\]](#)



[Click to download full resolution via product page](#)*ISPM Development Process*

## Core Methodologies and Key ISPMs

While ISPMs are regulatory standards and do not contain "experimental protocols" in the traditional scientific sense, they do provide detailed procedural methodologies for ensuring phytosanitary safety. The following sections delve into the methodologies of several key ISPMs.

### ISPM 15: Regulation of Wood Packaging Material in International Trade

ISPM 15 is one of the most widely recognized standards, addressing the risk of pest introduction through wood packaging material (WPM) used in international trade, such as pallets and crates.[\[16\]](#)[\[17\]](#)[\[18\]](#) The standard requires that WPM be debarked and then treated to eliminate pests.[\[16\]](#)

The approved treatments under ISPM 15 are designed to be effective against a broad range of pests. The quantitative parameters for these treatments are summarized below.

Treatment Method	Code	Requirements
Heat Treatment (HT)	HT	The wood core temperature must reach a minimum of 56°C for a continuous period of at least 30 minutes.
Methyl Bromide (MB) Fumigation	MB	The fumigation must be conducted according to a schedule that achieves a minimum concentration-time product (CT) over 24 hours at a specified temperature. The dose of methyl bromide should be adjusted based on the ambient temperature. The minimum temperature for fumigation is 10°C.

Note: The use of Methyl Bromide is being phased out in many countries due to its ozone-depleting properties.

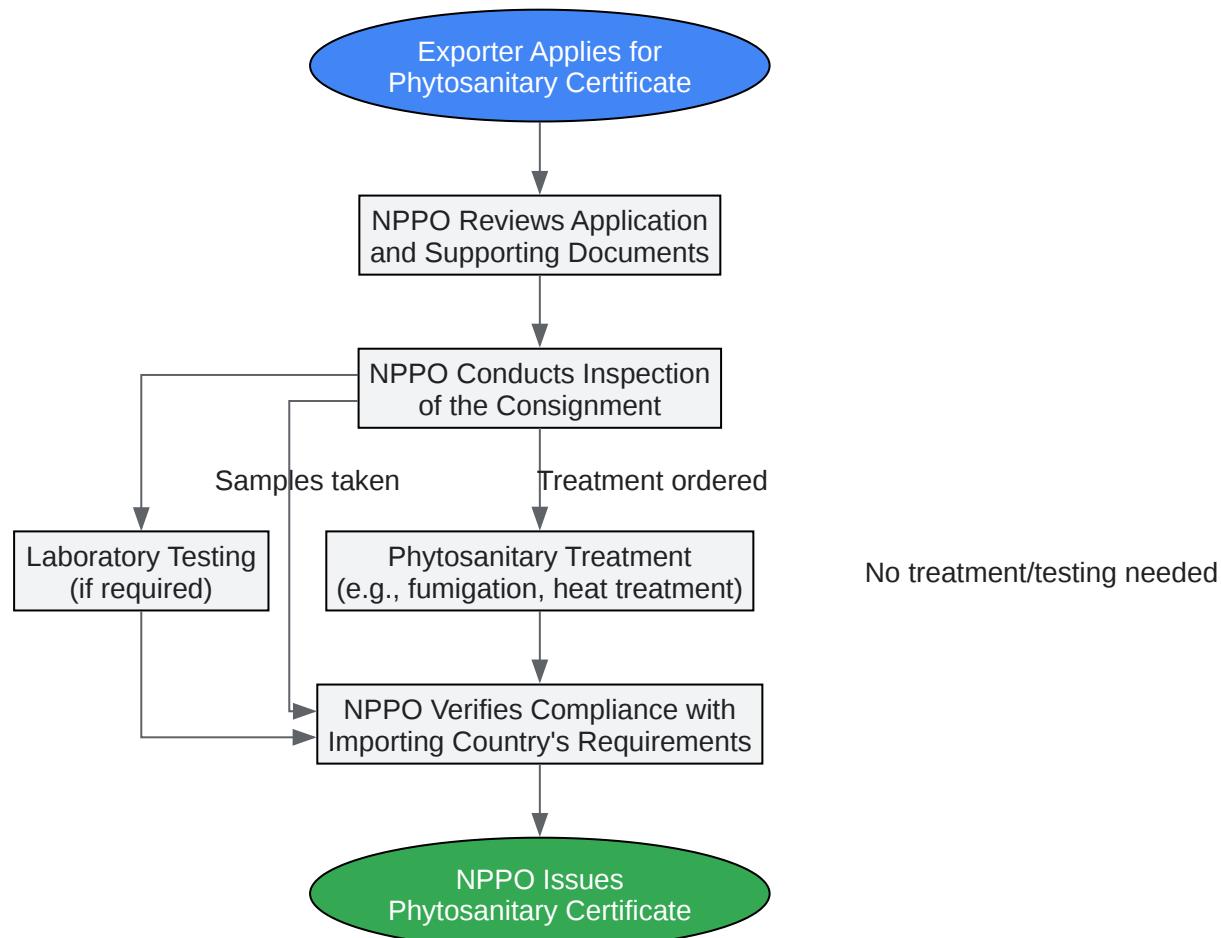
Wood packaging material that has been treated in accordance with ISPM 15 must be marked with the official IPPC symbol, a country code, a unique producer/treatment provider code, and the treatment code (HT or MB).[\[17\]](#)

#### *ISPM 15 Compliance Mark*

## ISPM 12: Phytosanitary Certificates

ISPM 12 provides the guidelines for the issuance of phytosanitary certificates, which are official documents that attest to the phytosanitary status of a consignment of plants, plant products, or other regulated articles.[\[19\]](#)[\[20\]](#) These certificates are issued by the National Plant Protection Organization (NPPO) of the exporting country to the NPPO of the importing country.[\[19\]](#)[\[21\]](#)

The process of obtaining a phytosanitary certificate involves several key steps, beginning with the exporter's application and culminating in the issuance of the certificate by the NPPO.



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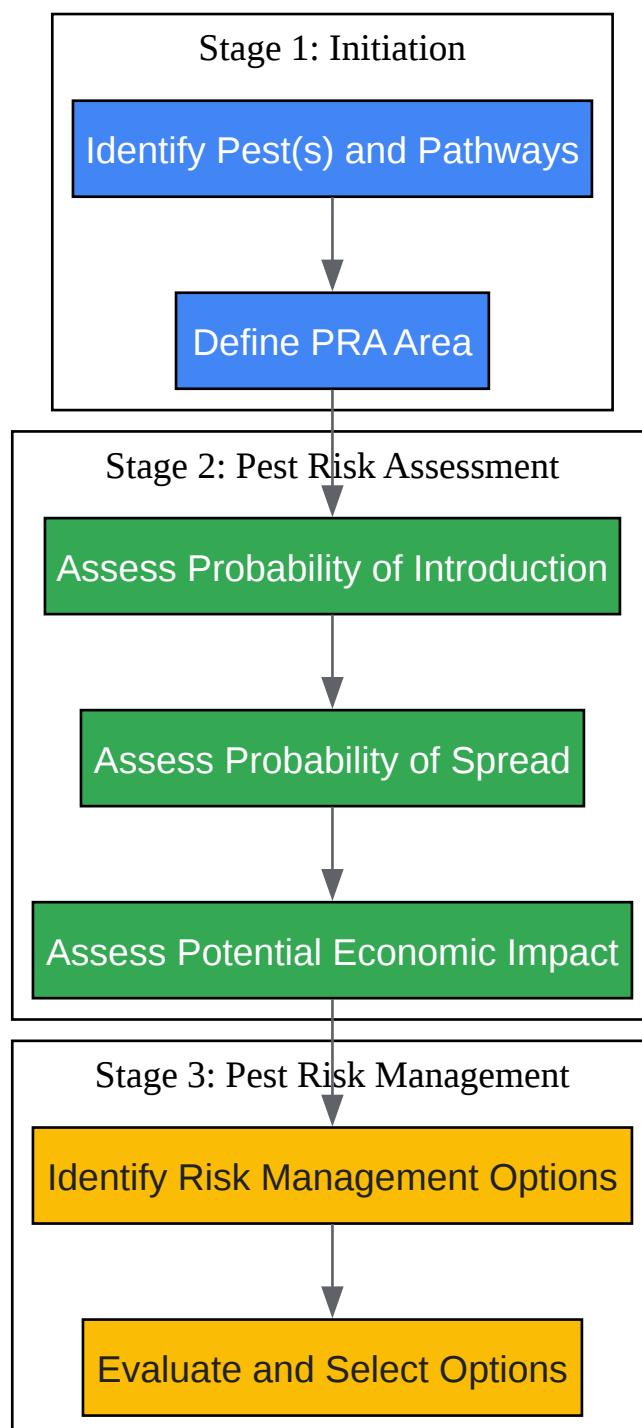
*Phytosanitary Certification Workflow (ISPM 12)*

## ISPM 2 & ISPM 11: Pest Risk Analysis

Pest Risk Analysis (PRA) is a systematic process to evaluate biological or other scientific and economic evidence to determine whether a pest should be regulated and the strength of any phytosanitary measures to be taken against it.<sup>[11][22]</sup> ISPM 2 provides the general framework for PRA, while ISPM 11 provides specific details for quarantine pests.<sup>[11][12][13]</sup>

The PRA process consists of three main stages:

- Stage 1: Initiation: This stage involves identifying the pest(s) and pathways of concern and defining the PRA area.[23]
- Stage 2: Pest Risk Assessment: This involves evaluating the probability of introduction and spread of the pest and the potential economic consequences.[23]
- Stage 3: Pest Risk Management: This stage involves identifying, evaluating, and selecting options to reduce the risk of introduction and spread of the pest.[23]



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*Pest Risk Analysis Process (ISPM 2 & 11)*

## Other Key ISPMs for Researchers and Scientists

- ISPM 3: Guidelines for the export, shipment, import and release of biological control agents and other beneficial organisms: This standard is crucial for researchers working with biological control agents, providing a framework for their safe movement across borders.[1] [3][24][25]
- ISPM 4: Requirements for the establishment of pest free areas: This standard is relevant for sourcing plant material from areas declared free of specific pests, which can simplify import procedures.[4][5][6][21]
- ISPM 7: Phytosanitary certification system: This standard outlines the requirements for a national phytosanitary certification system, providing context for the issuance of phytosanitary certificates.[7][11][14][15][16]
- ISPM 36: Integrated measures for plants for planting: This standard is important for those involved in the international movement of plants for planting, including for research purposes, as it outlines a systems approach to managing pest risk.[26][27][28][29]

## Conclusion

International Standards for Phytosanitary Measures are a critical component of the global framework for plant health and safe trade. For researchers, scientists, and drug development professionals, a thorough understanding of these standards is essential for ensuring the compliant and efficient international movement of plant materials, biological control agents, and other regulated articles. By adhering to the principles and methodologies outlined in the ISPMs, the scientific community can contribute to the global effort to protect plant resources while advancing research and development.

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